

# 8-Bromooctanoic acid storage refrigerated 0-10°C

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## Compound Focus: 8-Bromooctanoic acid

CAS No.: 17696-11-6

Cat. No.: S666759

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## Chemical Profile & Storage Specifications

**8-Bromooctanoic acid** (CAS 17696-11-6) is an 8-carbon chain fatty acid with a terminal bromine atom and a carboxylic acid group, making it a versatile building block in organic synthesis [1].

### Key Physical and Chemical Properties

Property	Specification / Value	Reference
CAS Number	17696-11-6	[2]
Molecular Formula	$C_8H_{15}BrO_2$	[2]
Molecular Weight	223.11 g/mol	[2]
Purity	>97.0%(T) / 97%	[2] [3]
Physical State (at 20°C)	Solid; White to Orange to Green powder to lump	[2]
Melting Point	35.0 to 39.0 °C / 35-37 °C (lit.)	[2] [3]
Boiling Point	150 °C/2 mmHg / 147-150 °C/2 mmHg (lit.)	[2] [3]

Property	Specification / Value	Reference
pKa	4.77 ± 0.10 (Predicted)	[4]
Storage Temperature	Refrigerated (0-10°C)	[2]

## Safety, Handling, and Storage Protocols

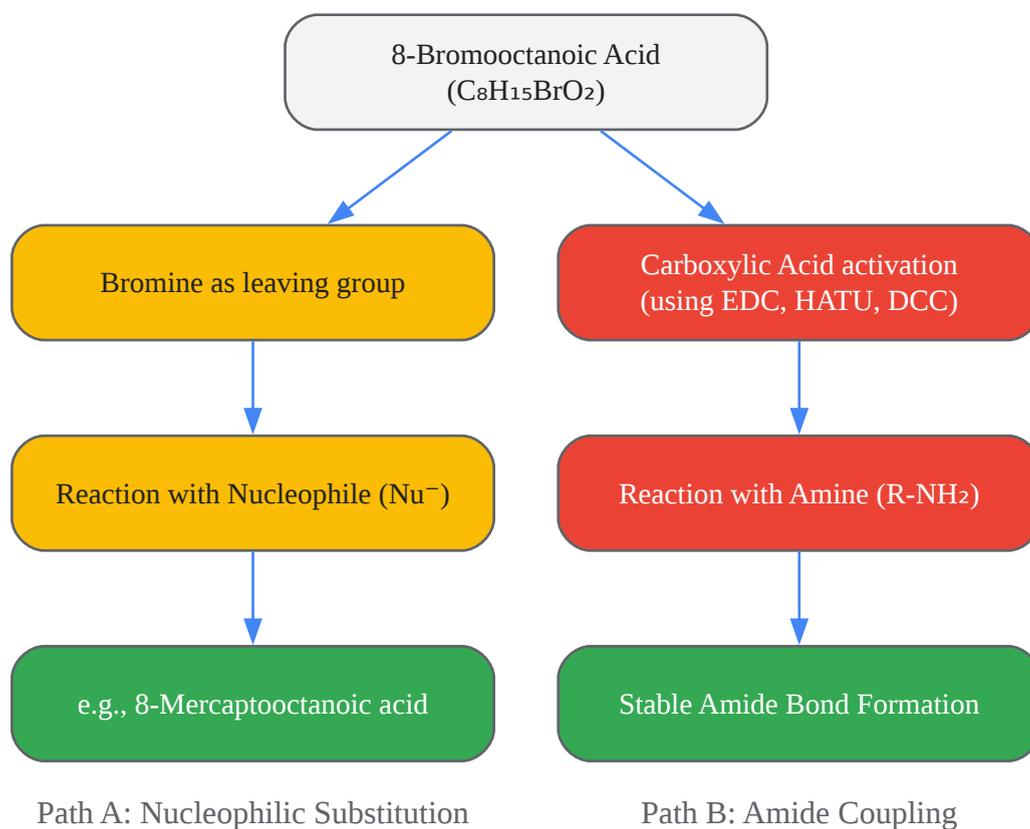
Proper handling and storage are critical due to the compound's corrosive nature.

- **Hazard and Precautionary Statements:** The compound is classified as **Corrosive (Hazard Class 8)** [4]. Key safety information from supplier Safety Data Sheets is summarized below.
- **Personal Protective Equipment (PPE):** Wear **protective gloves, protective clothing, eye protection, and face protection** [2]. Use type P3 (EN 143) respirator cartridges if there is a risk of inhaling dusts or mists [3].
- **Storage Details:** The product must be stored **locked up** in a **corrosive resistant container with a resistant inner liner** and kept only in its original container [2]. The specific requirement is **Refrigerated (0-10°C)** [2].
- **First Aid Measures:**
  - **IF ON SKIN:** Take off contaminated clothing immediately. Rinse skin with water/shower [2].
  - **IF IN EYES:** Rinse cautiously with water for several minutes. Remove contact lenses if present. Continue rinsing. **Immediately call a POISON CENTER/doctor** [2].
  - **IF SWALLOWED:** Rinse mouth. **Do NOT induce vomiting** [2].
  - **IF INHALED:** Remove person to fresh air. Immediately call a POISON CENTER/doctor [2].

**Hazard and Safety Summary** | Category | Description | | :--- | :--- | | **GHS Pictogram** | | **Signal Word** | **Danger** | [2] [3] | | **Hazard Statements (H-Codes)** | **H314:** Causes severe skin burns and eye damage [2]. | | **Precautionary Statements (P-Codes)** | P260, P264, P280, P303+P361+P353, P304+P340+P310, P305+P351+P338, P363, P405, P501 [2]. | | **Transport Information** | **UN Number:** UN3261 | **Packing Group:** III [2]. |

## Applications in Research and Synthesis

**8-Bromooctanoic acid** is a valuable cross-linking reagent in chemical synthesis, with two functional groups that allow for sequential reactions [3] [1].



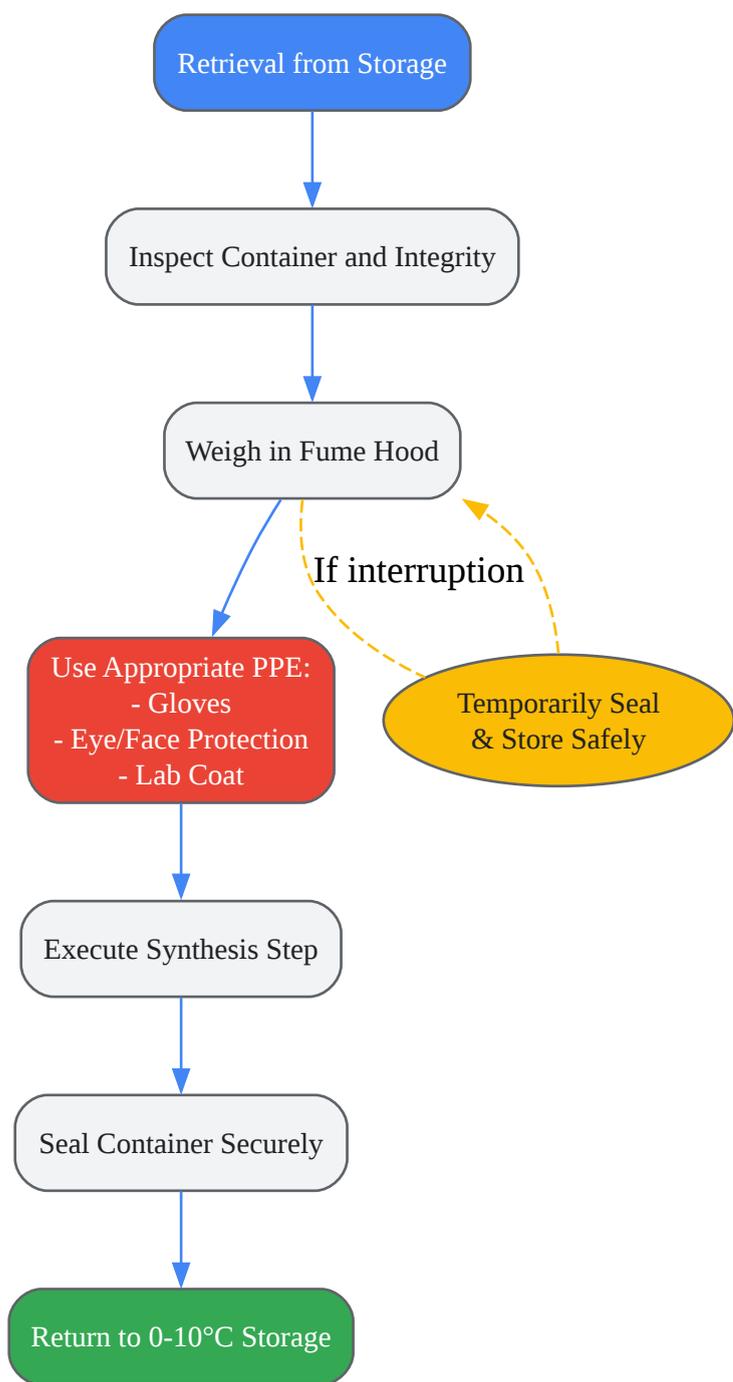
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### Synthesis pathways for **8-Bromooctanoic acid** applications

- **Nucleophilic Substitution:** The terminal bromine is a good leaving group, allowing the molecule to react with nucleophiles. For instance, it can be used to prepare **8-mercaptooctanoic acid**, a compound used in the biosynthesis of **lipoic acid** [3] [1].
- **Amide Coupling:** The carboxylic acid group can form stable amide bonds with amine-bearing biomolecules in the presence of coupling agents like **EDC, HATU, or DCC** [1]. This reaction is key for attaching functional groups, such as in the synthesis of triple helix-forming oligonucleotides (TFOs) linked to inhibitors [3].

## Experimental Workflow for Handling

The diagram below outlines a standard workflow for handling this compound in a laboratory setting.



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*Experimental workflow for safe handling of 8-Bromooctanoic acid*

## Supplier and Pricing Information

For your convenience, here is a comparison of available suppliers and pricing. Note that prices are subject to change.

Supplier	Product Number	Purity	Pack Size	Price (USD)	Citation
TCI Chemicals	B1675	>97.0%(T)	5 g	\$77.00	[2]
TCI Chemicals	B1675	>97.0%(T)	25 g	\$270.00	[2]
Sigma-Aldrich	257583	97%	1 g	\$44.70	[4]
Sigma-Aldrich	257583	97%	10 g	\$196.00	[4]
Santa Cruz Biotechnology	sc-207197	N/A	10 g	\$290.00	[5]

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. - 8 , 17696-11-6 | BroadPharm Bromooctanoic acid [broadpharm.com]
2. - 8 17696-11-6 | Tokyo Chemical Industry Co.... Bromooctanoic Acid [tcichemicals.com]
3. - 8 97 17696-11-6 Bromooctanoic acid [sigmaaldrich.com]
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